

# Chemical structure and properties of fletazepam

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## Compound of Interest

Compound Name: *Fletazepam*

Cat. No.: *B1202391*

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## Fletazepam: A Comprehensive Technical Guide

This technical guide provides an in-depth overview of the chemical structure, properties, and pharmacological characteristics of **fletazepam**, a benzodiazepine derivative. The information is intended for researchers, scientists, and professionals involved in drug development and neuroscience.

## Chemical and Physical Properties

**Fletazepam** is a benzodiazepine derivative notable for its sedative, anxiolytic, and potent muscle relaxant effects. Its chemical identity and physical properties are summarized below. While experimental data for some physical properties are not readily available in public literature, computed values provide valuable estimates.

Table 1: Chemical and Physical Properties of **Fletazepam**

Property	Value	Source
IUPAC Name	7-chloro-5-(2-fluorophenyl)-1-(2,2,2-trifluoroethyl)-2,3-dihydro-1,4-benzodiazepine	--INVALID-LINK--
Molecular Formula	C <sub>17</sub> H <sub>13</sub> ClF <sub>4</sub> N <sub>2</sub>	--INVALID-LINK--
Molecular Weight	356.75 g/mol	--INVALID-LINK--
CAS Number	34482-99-0	--INVALID-LINK--
XLogP3 (Computed)	5.6	--INVALID-LINK--
Hydrogen Bond Donor Count (Computed)	0	--INVALID-LINK--
Hydrogen Bond Acceptor Count (Computed)	4	--INVALID-LINK--
Rotatable Bond Count (Computed)	3	--INVALID-LINK--
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Expected to have low aqueous solubility, but higher solubility in organic solvents like ethanol and DMSO. <a href="#">[1]</a>	
pKa (Computed)	Data not available	

## Experimental Protocols

### Determination of Melting Point (General Protocol)

A standard method for determining the melting point of a crystalline solid like **fletazepam** is the capillary melting point technique.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **fletazepam** is packed into a capillary tube to a height of 2-3 mm.[4]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.
- **Heating:** The sample is heated at a steady rate. As the temperature approaches the expected melting point, the heating rate is reduced to approximately 1-2 °C per minute to ensure thermal equilibrium.
- **Observation:** The temperature at which the first droplet of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is the final melting point. The range between these two temperatures is the melting range.

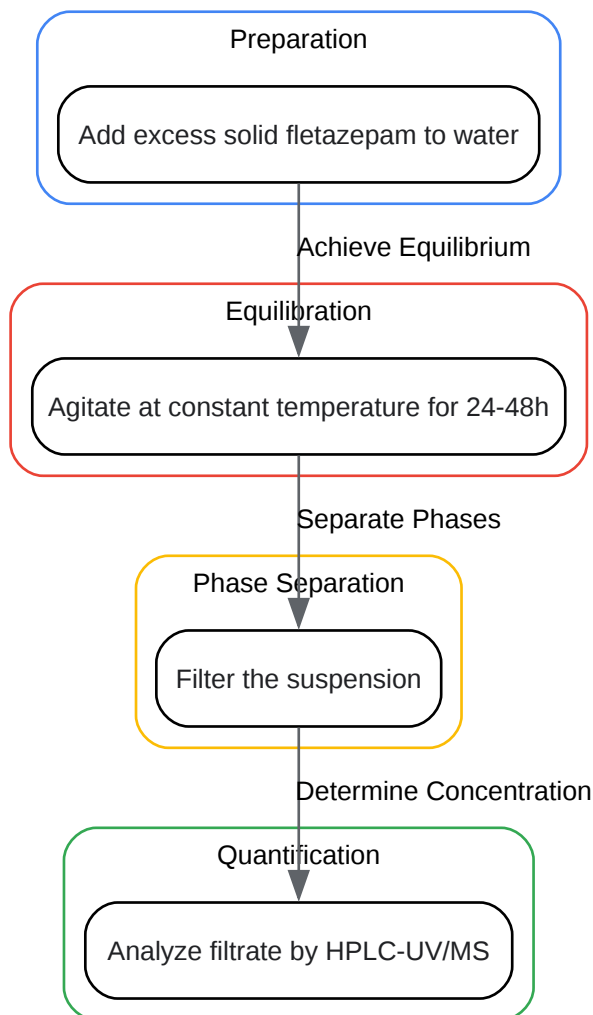
## Determination of Aqueous Solubility (Shake-Flask Method)

The shake-flask method is a common and reliable technique for determining the equilibrium solubility of a compound.

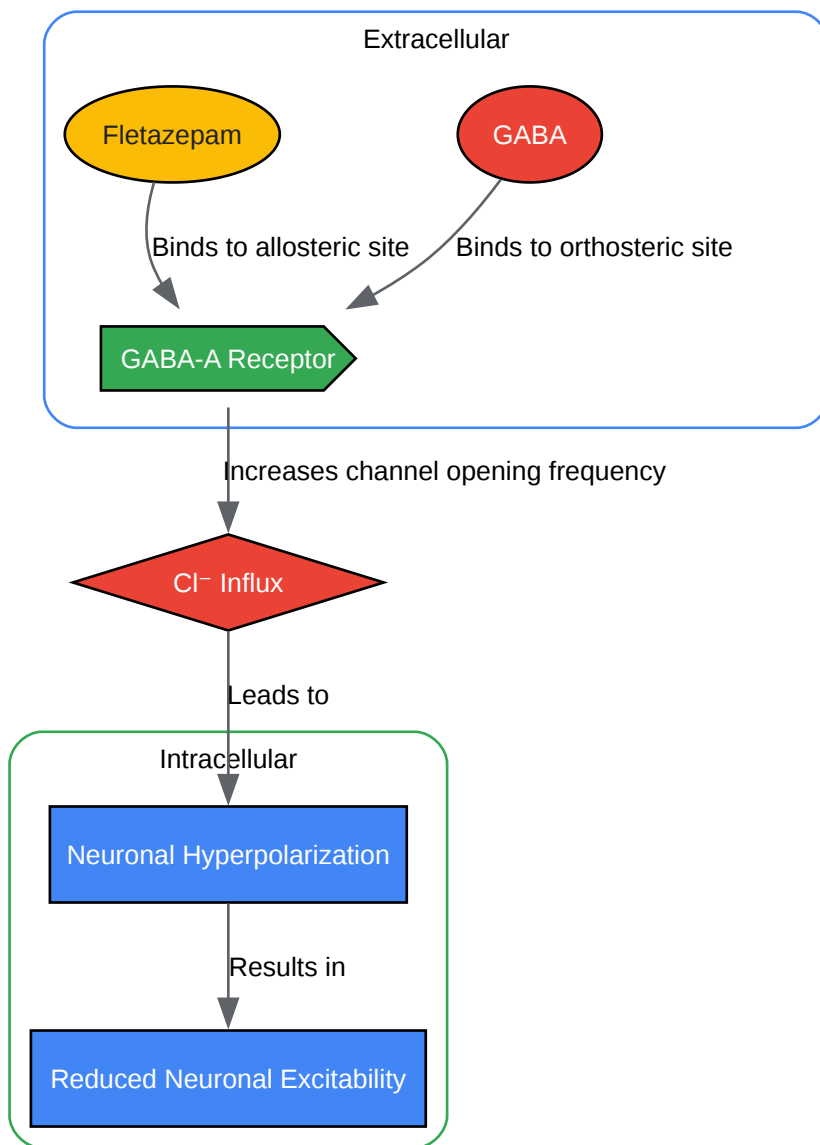
### Methodology:

- **Sample Preparation:** An excess amount of solid **fletazepam** is added to a known volume of water in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** The suspension is filtered to remove the undissolved solid.
- **Quantification:** The concentration of **fletazepam** in the filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Mass Spectrometry (MS).

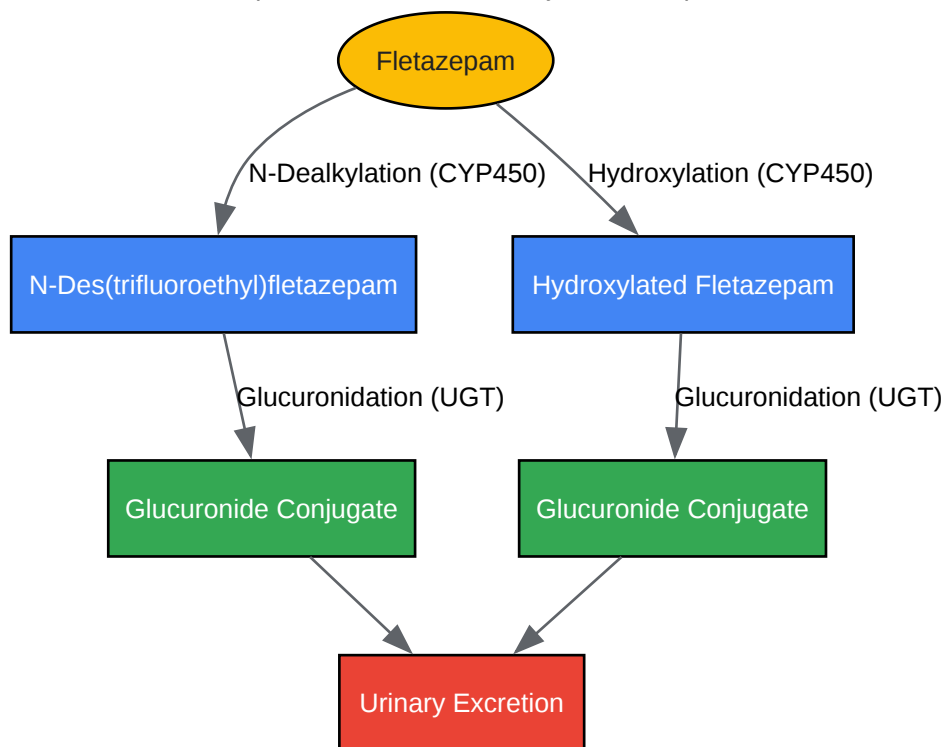
## Workflow for Shake-Flask Solubility Determination



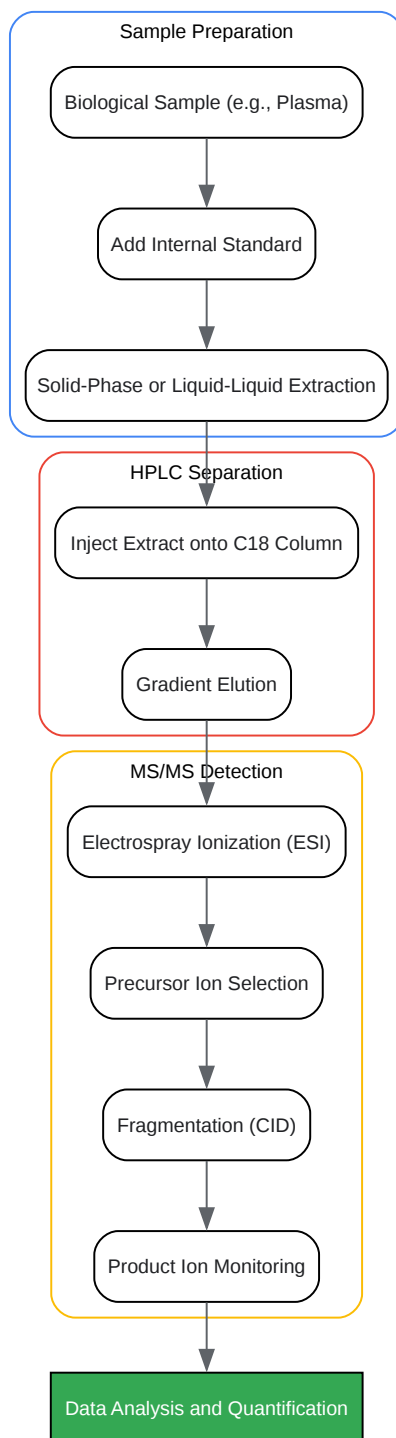
## Fletazepam's Mechanism of Action at the GABA-A Receptor



## Proposed Metabolic Pathway of Fletazepam



## Workflow for Fletazepam Quantification by HPLC-MS/MS

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